

Determining Tryptophan Hydroxylase Activity: In Vitro Assays for Research and Drug Discovery

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Compound of Interest

Compound Name: 5-Hydroxytryptophan

Cat. No.: B029612

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

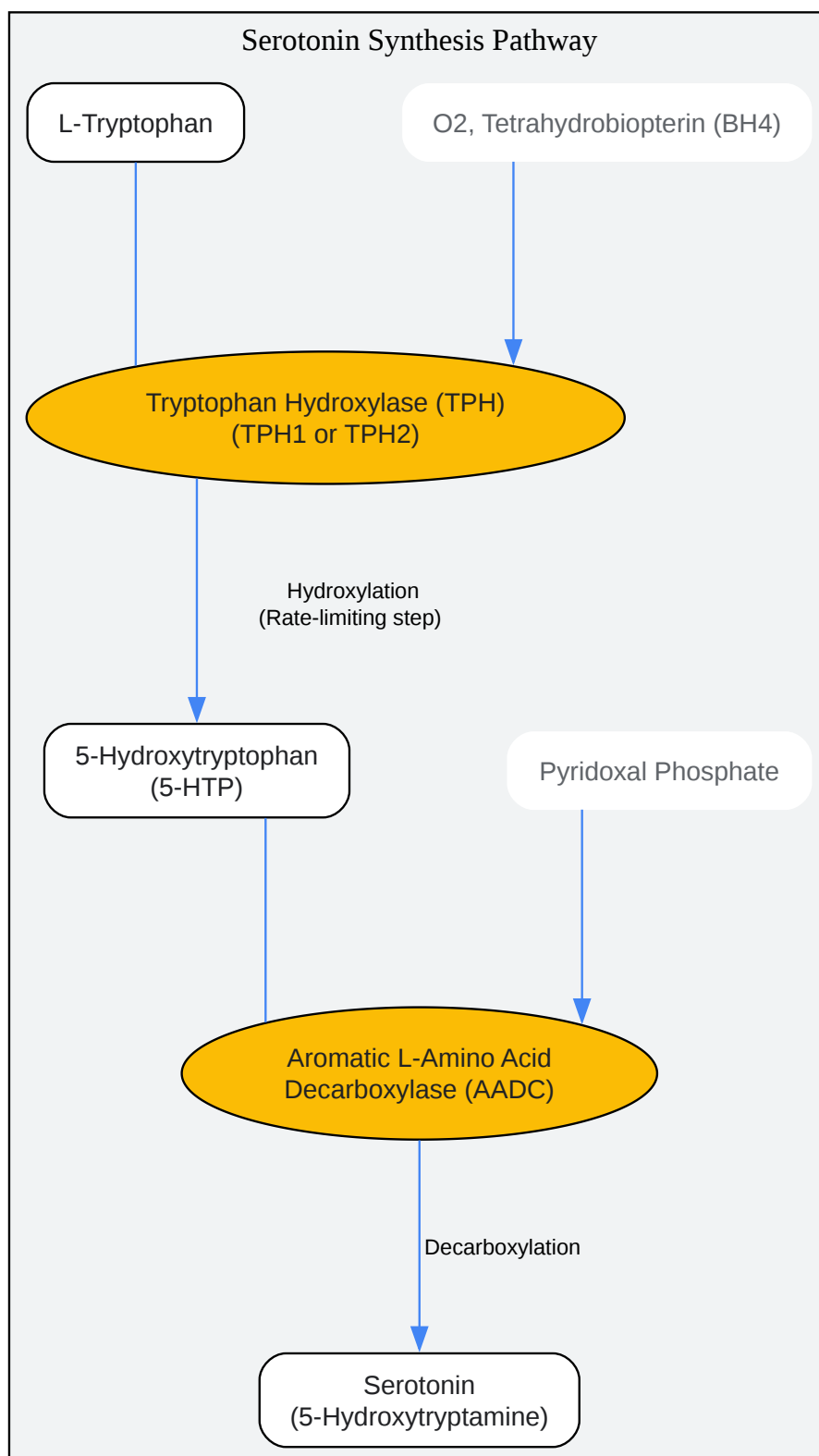
Introduction

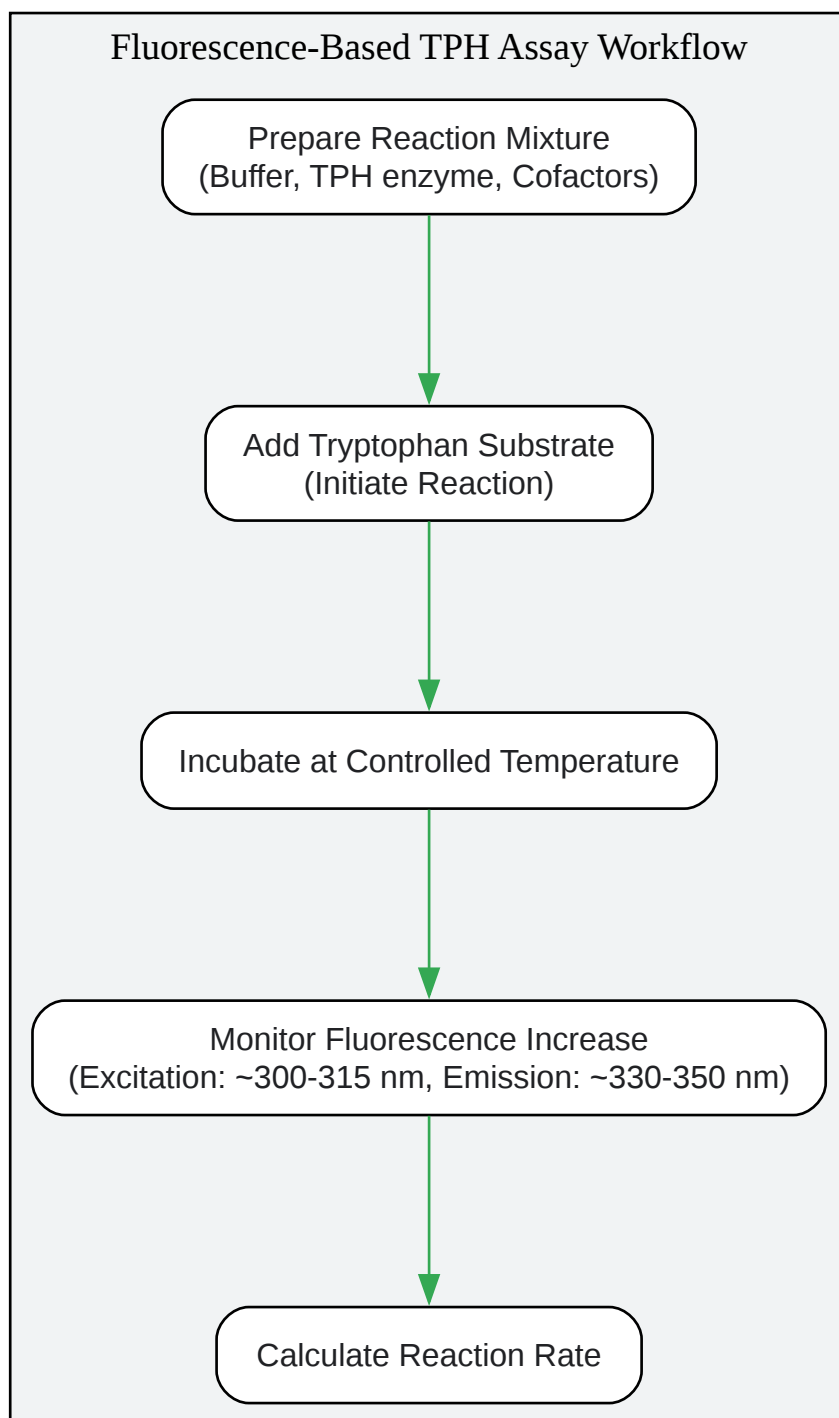
Tryptophan hydroxylase (TPH) is the rate-limiting enzyme in the biosynthesis of serotonin (5-hydroxytryptamine, 5-HT), a critical neurotransmitter and peripheral hormone. TPH catalyzes the hydroxylation of L-tryptophan to **5-hydroxytryptophan** (5-HTP), the initial step in serotonin synthesis. In humans, two isoforms of TPH exist: TPH1, predominantly found in peripheral tissues like the gut and pineal gland, and TPH2, which is the primary isoform in the central nervous system.^{[1][2][3]} The distinct roles of TPH1 and TPH2 in peripheral and central serotonin production make them attractive therapeutic targets for a range of disorders, including irritable bowel syndrome, carcinoid syndrome, depression, and anxiety.

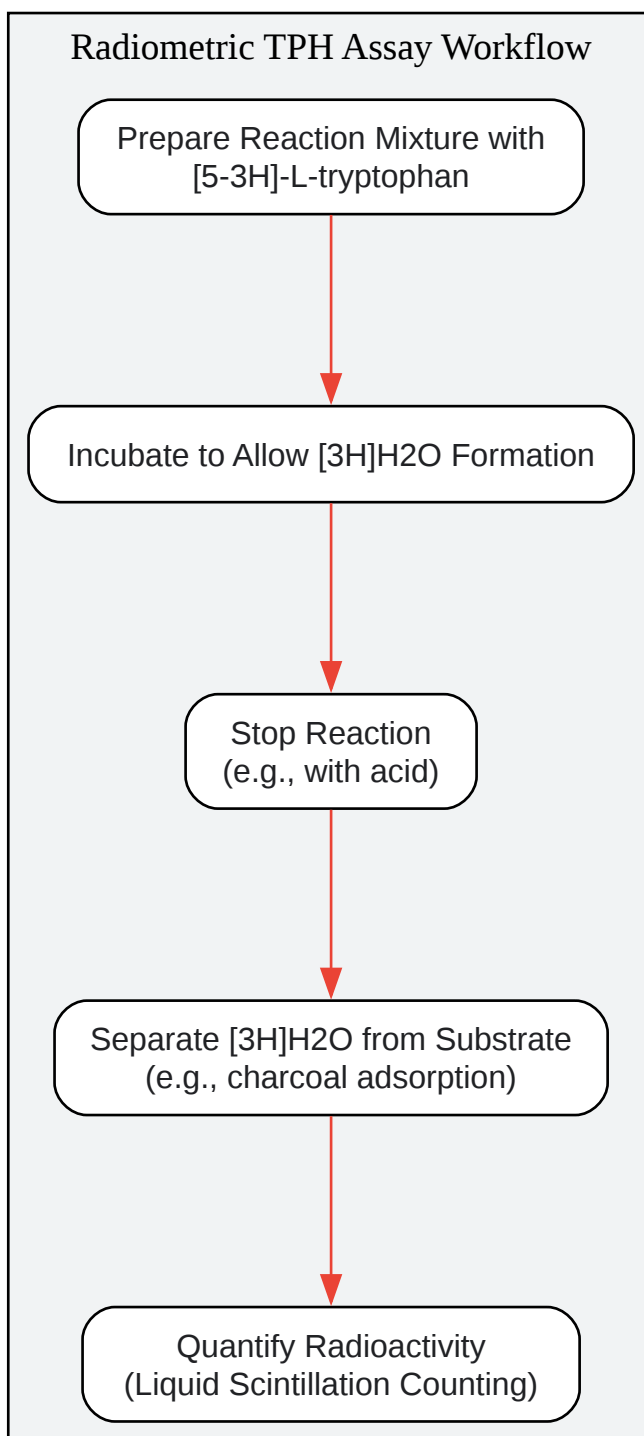
Accurate and reliable measurement of TPH activity is crucial for understanding its regulation, identifying and characterizing inhibitors, and advancing drug discovery efforts. This document provides detailed protocols for several common in vitro assays used to determine TPH activity, along with a summary of key quantitative data to aid in experimental design and data interpretation.

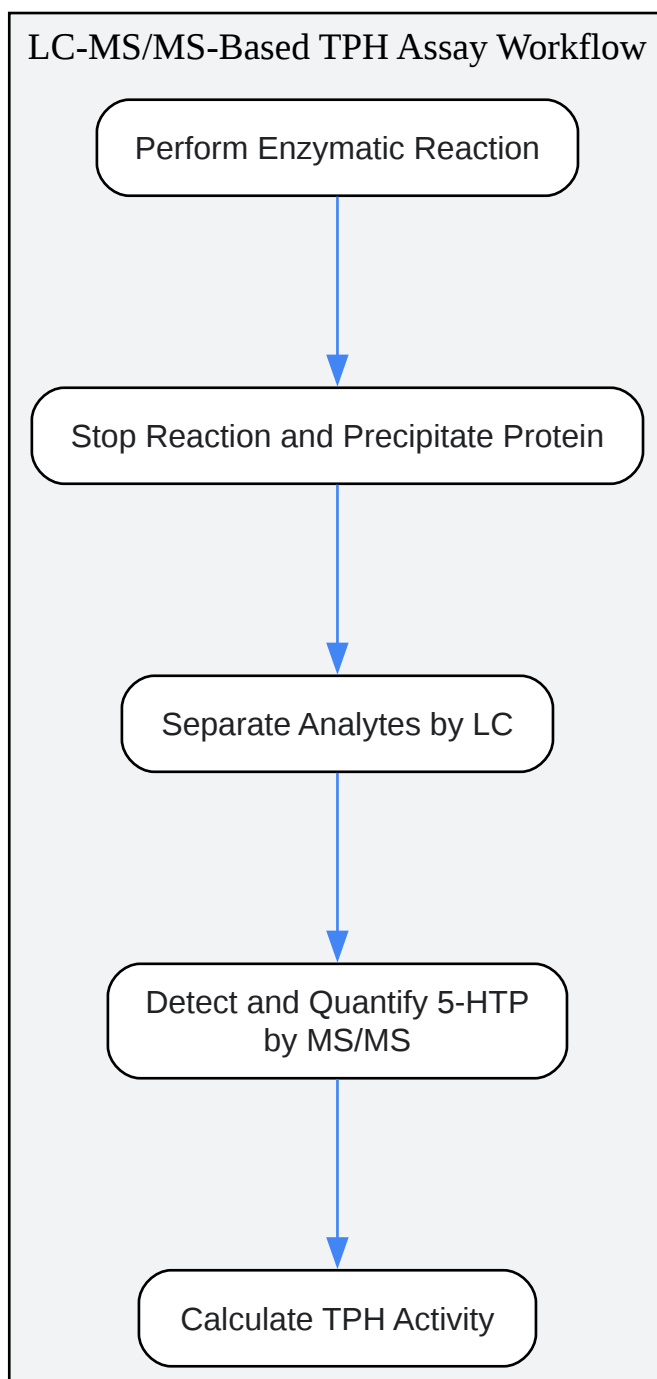
Signaling Pathway of Serotonin Synthesis

The synthesis of serotonin from tryptophan is a two-step enzymatic process initiated by tryptophan hydroxylase. The pathway is fundamental to both central and peripheral physiological processes.









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References

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- 2. Tryptophan hydroxylase - Wikipedia [en.wikipedia.org]
- 3. Advances in Tryptophan Hydroxylase-2 Gene Expression Regulation: New Insights into Serotonin-Stress Interaction and Clinical Implications - PMC [pmc.ncbi.nlm.nih.gov]
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